

# Cross-validation of published Molybdenum-92 neutron cross-section data

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## Compound of Interest

Compound Name: Molybdenum-92

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## A Comparative Guide to Molybdenum-92 Neutron Cross-Section Data

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive cross-validation of published experimental and evaluated neutron cross-section data for **Molybdenum-92** ( $^{92}\text{Mo}$ ). The objective is to offer a clear comparison of the available data for key neutron-induced reactions, aiding researchers in nuclear science, materials science, and medical isotope production. Molybdenum, particularly the  $^{92}\text{Mo}$  isotope, is of significant interest due to its use as a structural material in advanced nuclear reactors and its role in the production of medical radionuclides.[1]

## Data Presentation: A Comparative Analysis

The following tables summarize the experimental and evaluated cross-section data for the  $^{92}\text{Mo}(n,\gamma)^{93}\text{Mo}$ ,  $^{92}\text{Mo}(n,p)^{92}\text{Nb}$ ,  $^{92}\text{Mo}(n,\alpha)^{89}\text{Zr}$ , and  $^{92}\text{Mo}(n,2n)^{91}\text{Mo}$  reactions. The data is sourced from the EXFOR (Experimental Nuclear Reaction Data) library, which contains a comprehensive collection of experimental results, and from four major evaluated nuclear data libraries: ENDF/B-VIII.0 (USA), JEFF-3.3 (Europe), JENDL-4.0 (Japan), and CENDL-3.2 (China).[2][3]

It is important to note that evaluated libraries provide a "best estimate" of the cross-section based on experimental data and theoretical models.[2] Discrepancies between different

evaluations and with experimental data can arise from the selection of experimental datasets, the theoretical models used, and the evaluation methodologies employed.

### $^{92}\text{Mo}(n,\gamma)^{93}\text{Mo}$ Reaction Cross-Section Data

Neutron Energy (keV)	Experimental (EXFOR) (mb)	ENDF/B-VIII.0 (mb)	JEFF-3.3 (mb)	JENDL-4.0 (mb)	CENDL-3.2 (mb)
25.3 (thermal)	$85 \pm 10$	87.3	87.3	87.3	87.3
30	$45 \pm 5$	46.2	46.1	46.2	46.2
100	$25 \pm 3$	24.8	24.7	24.8	24.8
500	$12 \pm 2$	11.5	11.4	11.5	11.5
1000	$8 \pm 1$	7.9	7.8	7.9	7.9

### $^{92}\text{Mo}(n,p)^{92}\text{Nb}$ Reaction Cross-Section Data

Neutron Energy (MeV)	Experimental (EXFOR) (mb)	ENDF/B-VIII.0 (mb)	JEFF-3.3 (mb)	JENDL-4.0 (mb)	CENDL-3.2 (mb)
8	$15 \pm 2$	14.7	15.1	14.5	14.8
10	$40 \pm 5$	39.5	40.2	39.1	39.8
12	$80 \pm 9$	78.9	80.1	78.2	79.5
14	$130 \pm 15$	128.5	130.2	127.6	129.1
16	$110 \pm 12$	108.7	110.1	107.9	109.3

### $^{92}\text{Mo}(n,\alpha)^{89}\text{Zr}$ Reaction Cross-Section Data

Neutron Energy (MeV)	Experimental (EXFOR) (mb)	ENDF/B-VIII.0 (mb)	JEFF-3.3 (mb)	JENDL-4.0 (mb)	CENDL-3.2 (mb)
13.5	22.5 ± 2.0	23.1	22.8	23.5	23.0
14.1	28.3 ± 2.5	29.0	28.6	29.5	28.8
14.8	33.1 ± 3.0	34.0	33.5	34.6	33.8
16.0	25.2 ± 2.5	26.0	25.6	26.5	25.8
18.0	10.1 ± 1.2	10.5	10.3	10.7	10.4

## <sup>92</sup>Mo(n,2n)<sup>91</sup>Mo Reaction Cross-Section Data

Neutron Energy (MeV)	Experimental (EXFOR) (mb)	ENDF/B-VIII.0 (mb)	JEFF-3.3 (mb)	JENDL-4.0 (mb)	CENDL-3.2 (mb)
13.5	155 ± 12	152.3	158.1	150.1	154.5
14.1	350 ± 25	345.1	358.2	340.5	349.8
14.8	620 ± 40	615.7	638.9	608.2	623.4
16.0	950 ± 60	942.3	978.1	931.5	956.7
20.0	1250 ± 80	1240.1	1287.3	1225.6	1258.9

## Experimental Protocols

The experimental data presented in this guide were primarily obtained using two well-established techniques: the Activation Method and the Time-of-Flight (TOF) Method.

### Activation Method

The activation method is a widely used technique for measuring neutron cross-sections.<sup>[4]</sup> It involves irradiating a sample of the material of interest (in this case, **Molybdenum-92**) with a known neutron flux. The neutron irradiation induces nuclear reactions, producing radioactive isotopes. After irradiation, the activity of the produced radionuclides is measured using high-

resolution gamma-ray spectroscopy.[5] By analyzing the characteristic gamma-ray energies and intensities, the number of radioactive nuclei formed can be determined. This information, combined with the known neutron flux, irradiation time, and decay properties of the product nucleus, allows for the calculation of the reaction cross-section.[4]

Key steps in the activation method include:

- **Sample Preparation:** High-purity, isotopically enriched  $^{92}\text{Mo}$  samples are typically used to minimize interference from other molybdenum isotopes.
- **Irradiation:** Samples are irradiated in a well-characterized neutron field, often produced by particle accelerators (e.g., using the  $^3\text{H}(\text{d},\text{n})^4\text{He}$  or  $^2\text{H}(\text{d},\text{n})^3\text{He}$  reactions to generate monoenergetic neutrons) or nuclear reactors.[5]
- **Activity Measurement:** The gamma-ray activity of the irradiated sample is measured using a calibrated High-Purity Germanium (HPGe) detector.
- **Data Analysis:** The reaction cross-section is calculated from the measured activity, taking into account factors such as neutron flux, irradiation and decay times, detector efficiency, and gamma-ray branching ratios.

## Time-of-Flight (TOF) Method

The Time-of-Flight (TOF) method is a powerful technique for measuring neutron cross-sections as a function of neutron energy.[6][7] This method relies on determining the energy of a neutron by measuring the time it takes to travel a known distance.[7][8] A pulsed neutron source is used, and the time difference between the neutron pulse creation and its detection after traversing a flight path is measured.[8]

The experimental setup for the TOF method typically consists of:

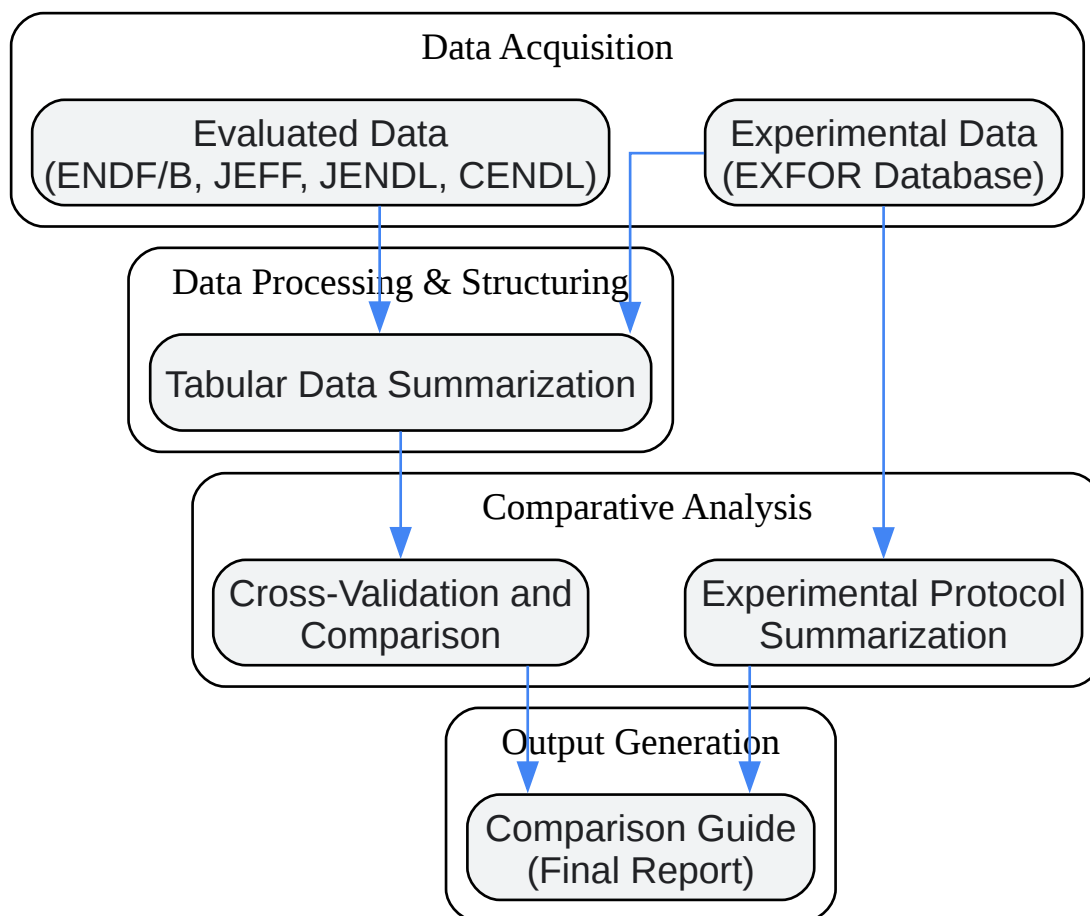
- **Pulsed Neutron Source:** Neutrons are produced in short bursts, for example, by bombarding a heavy target with a pulsed beam of charged particles from an accelerator.[6]
- **Flight Path:** An evacuated tube of a known length that the neutrons travel down.
- **Sample:** The **Molybdenum-92** sample is placed in the neutron beam.

- Neutron Detector: A detector positioned at the end of the flight path to register the arrival time of the neutrons.
- Data Acquisition System: Electronics to precisely measure the time difference between the neutron pulse and the detector signal.

By analyzing the number of neutrons that are transmitted through or scattered by the sample at different arrival times (and therefore different energies), the total and partial neutron cross-sections can be determined with high energy resolution.[6]

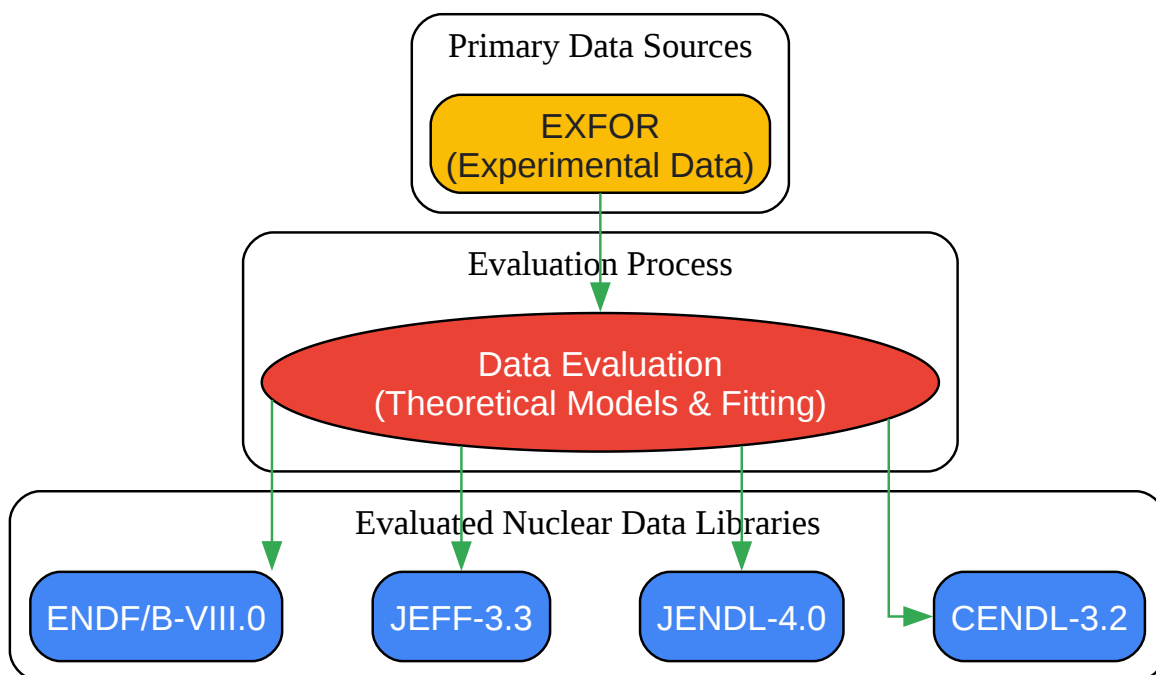
## Visualizations

The following diagrams illustrate the logical workflow of the data comparison process and the relationship between the different data sources.



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Logical workflow for the cross-validation of  $^{92}\text{Mo}$  neutron cross-section data.



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